

trans-2-Aminocyclopentanol hydrochloride molecular weight

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Compound of Interest

Compound Name: *trans-2-Aminocyclopentanol*
hydrochloride

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An In-Depth Technical Guide to the Molecular Weight of **trans-2-Aminocyclopentanol Hydrochloride**

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a detailed examination of the molecular weight of **trans-2-Aminocyclopentanol hydrochloride**, a compound of interest in pharmaceutical research and organic synthesis. This document outlines the compound's chemical formula and presents a comprehensive breakdown of its molecular weight calculation based on the atomic weights of its constituent elements. All quantitative data is summarized for clarity, and a visual representation of the molecular weight derivation is provided.

Chemical Identity and Formula

trans-2-Aminocyclopentanol hydrochloride is a chiral amino alcohol used as a building block in the synthesis of various chemical entities.

- Chemical Name: **trans-2-Aminocyclopentanol hydrochloride**
- CAS Number: 68327-11-7[1][2][3][4]
- Chemical Formula: $C_5H_{12}ClNO$ [1][3][5] or $C_5H_{11}NO \cdot HCl$ [2][6][7][8]

Both chemical formulas represent the same compound, with the latter emphasizing the hydrochloride salt form. For the purpose of molecular weight calculation, the elemental composition is identical. The established molecular weight for this compound is 137.61 g/mol .
[\[2\]](#)[\[3\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Determination of Molecular Weight

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The calculation for **trans-2-Aminocyclopentanol hydrochloride** is based on the atomic weights of carbon (C), hydrogen (H), chlorine (Cl), nitrogen (N), and oxygen (O).

Table 1: Elemental Composition and Molecular Weight Calculation

Element	Symbol	Count	Atomic Weight (g/mol)	Total Weight (g/mol)
Carbon	C	5	12.011	60.055
Hydrogen	H	12	1.008	12.096
Chlorine	Cl	1	35.453	35.453
Nitrogen	N	1	14.007	14.007
Oxygen	O	1	15.999	15.999
Total			137.610	

Experimental Protocols

The molecular weight of a compound like **trans-2-Aminocyclopentanol hydrochloride** is typically confirmed using mass spectrometry.

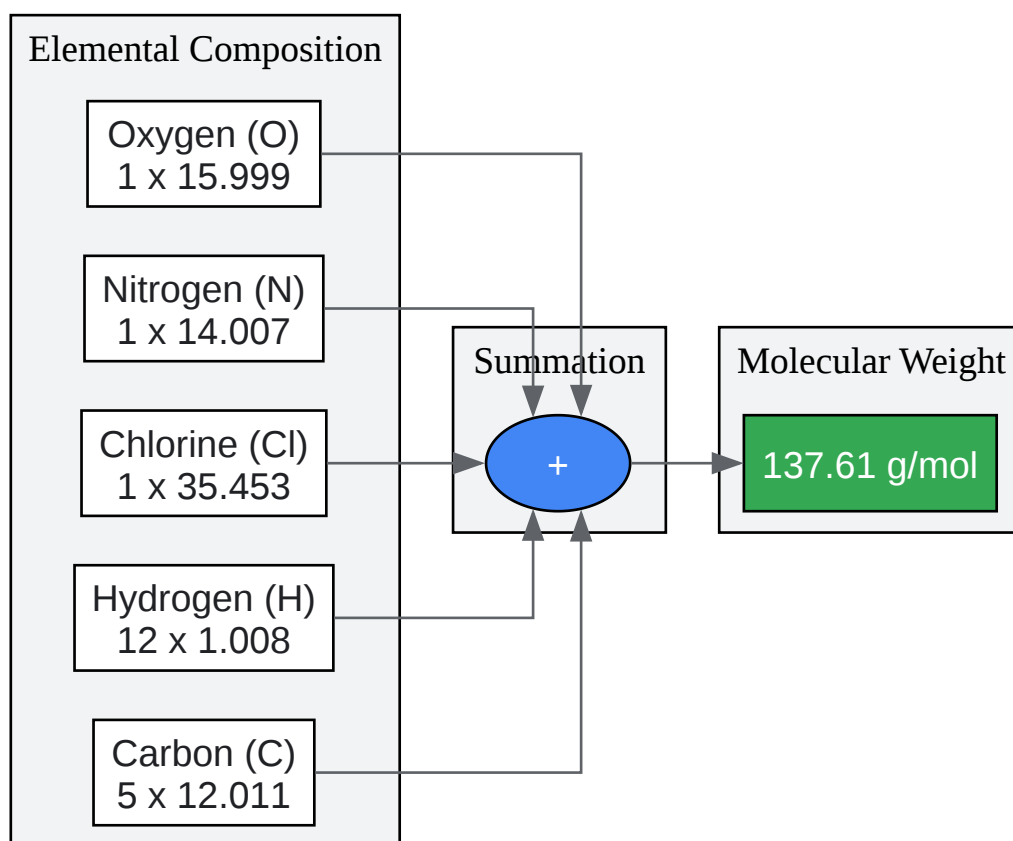
Mass Spectrometry Protocol

- **Sample Preparation:** A dilute solution of **trans-2-Aminocyclopentanol hydrochloride** is prepared in a suitable volatile solvent, such as methanol or acetonitrile.

- Ionization: The sample is introduced into the mass spectrometer and ionized, commonly using Electrospray Ionization (ESI) to generate protonated molecules $[M+H]^+$.
- Mass Analysis: The mass-to-charge ratio (m/z) of the resulting ions is measured by a mass analyzer (e.g., quadrupole, time-of-flight).
- Data Interpretation: The resulting mass spectrum will show a peak corresponding to the molecular ion of the free base ($C_5H_{11}NO$), from which the mass of the hydrochloride salt can be inferred.

Visualizing Molecular Weight Calculation

The following diagram illustrates the logical relationship between the elemental composition and the final calculated molecular weight.



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Caption: Derivation of Molecular Weight.

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